

Technical Guide: Physical Properties of 95% Formic Acid-d2 in D2O

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Compound of Interest

Compound Name: *Formic acid-d2*

Cat. No.: *B032687*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 95% **formic acid-d2** in deuterium oxide (D2O). The information contained herein is intended to support research, development, and quality control activities where this deuterated solvent mixture is utilized. All quantitative data is presented in a clear, tabular format for ease of reference. Detailed experimental protocols for the determination of these properties are also provided, along with graphical representations of the experimental workflows.

Core Physical Properties

The physical properties of 95% **formic acid-d2** in D2O are crucial for its application in various scientific disciplines, including NMR spectroscopy, as a deuterated reagent in organic synthesis, and in the preparation of deuterated standards. The following table summarizes the key physical characteristics of this solution.

Physical Property	Value	Conditions
Density	1.273 g/mL[1][2]	at 25 °C[1][2]
Boiling Point	100.8 °C[1][2][3]	-
Melting Point	8.2-8.4 °C[1][2][3]	-
Refractive Index	1.369[1][2][3]	at 20 °C (n _{20/D})[1][2][3]
Viscosity	Data not available	-

Note: The viscosity of pure deuterium oxide (D₂O) is approximately 20% higher than that of ordinary water (H₂O) at the same temperature. The addition of 95% **formic acid-d₂** is expected to significantly influence this value.

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid mixtures such as 95% **formic acid-d₂** in D₂O.

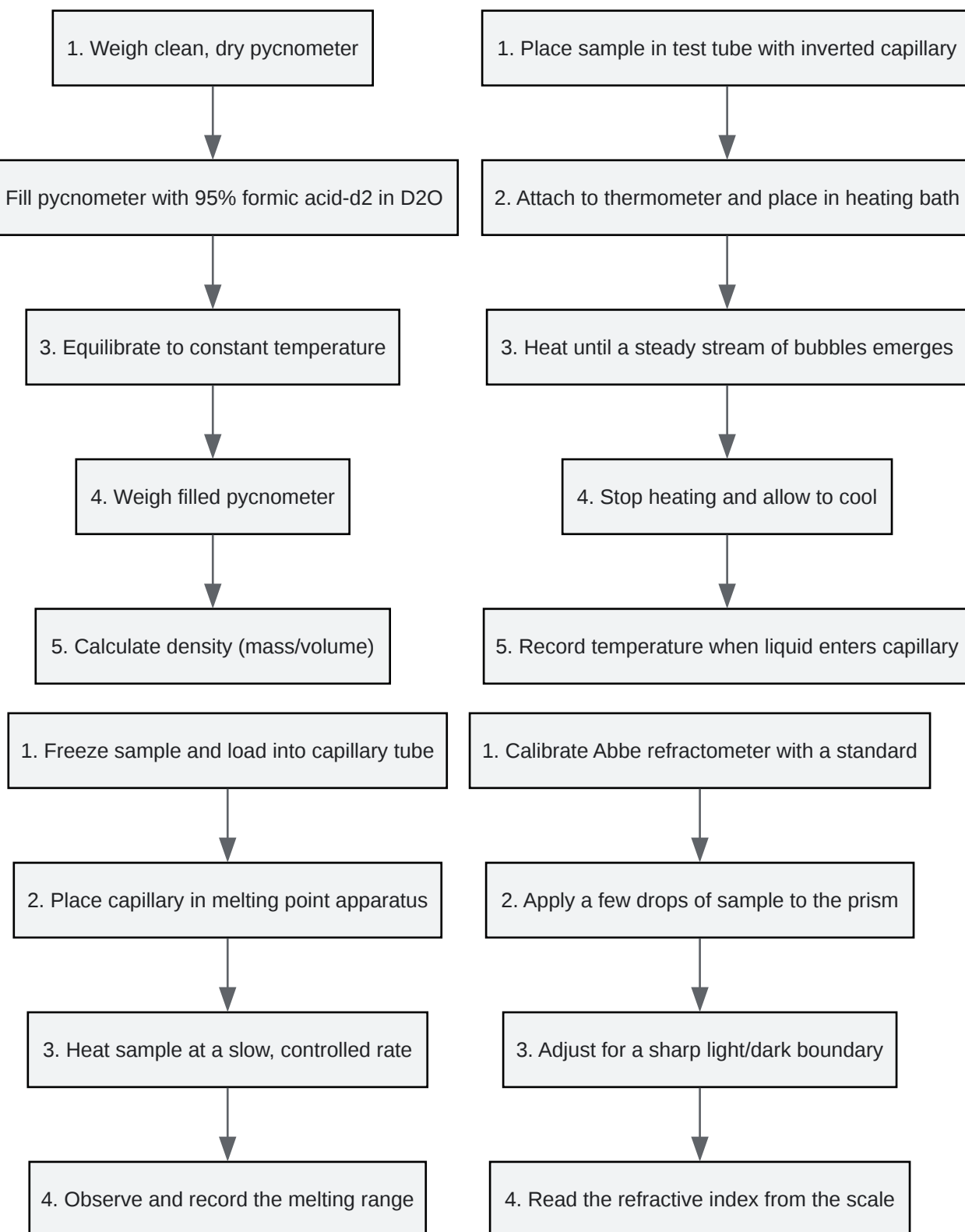
Density Determination: Pycnometry

Density is a fundamental physical property that is often determined with high precision using a pycnometer. This method involves measuring the mass of a known volume of the liquid.

Methodology:

- **Preparation:** A clean and dry pycnometer of a known volume is weighed accurately.
- **Sample Introduction:** The pycnometer is filled with the 95% **formic acid-d₂** in D₂O solution, ensuring no air bubbles are trapped. The stopper, which has a fine capillary, is inserted, allowing any excess liquid to be expelled.
- **Equilibration and Weighing:** The exterior of the pycnometer is carefully dried, and it is allowed to equilibrate to a constant temperature (e.g., 25 °C) in a water bath. The pycnometer and its contents are then weighed.

- Calculation: The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.



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References

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